

# Spectroscopic Profile of 4,5-dichloroimidazole: A Technical Guide

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## Compound of Interest

Compound Name: 4,5-Dichloroimidazole

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This technical guide provides a comprehensive overview of the key spectroscopic data for **4,5-dichloroimidazole**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document compiles and presents nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data to facilitate its identification, characterization, and application in research and development.

## Core Spectroscopic Data

The structural integrity and purity of **4,5-dichloroimidazole** can be ascertained through a combination of spectroscopic techniques. The following sections summarize the essential data obtained from  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and mass spectrometry.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of **4,5-dichloroimidazole** in solution.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **4,5-dichloroimidazole**<sup>[1]</sup>

Chemical Shift ( $\delta$ )	Multiplicity	Solvent	Instrument Frequency	Assignment
7.733 ppm	Singlet	DMSO- $d_6$	400 MHz	C2-H

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **4,5-dichloroimidazole**

Chemical Shift ( $\delta$ )	Solvent	Assignment
Data not available in search results	C2	
Data not available in search results	C4/C5	

Note: Experimentally determined  $^{13}\text{C}$  NMR data for **4,5-dichloroimidazole** was not available in the provided search results. Theoretical prediction or experimental determination would be required for these values.

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups and vibrational modes present in the **4,5-dichloroimidazole** molecule.

Table 3: IR Spectroscopic Data for **4,5-dichloroimidazole**

Wavenumber ( $\text{cm}^{-1}$ )	Intensity	Assignment
Detailed peak list not available in search results	N-H stretch	
Detailed peak list not available in search results	C=N stretch	
Detailed peak list not available in search results	C-Cl stretch	
Detailed peak list not available in search results	Imidazole ring vibrations	

Note: While the availability of an IR spectrum is mentioned[2], a detailed list of absorption peaks and their assignments for **4,5-dichloroimidazole** was not found in the search results.

## Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of **4,5-dichloroimidazole**. The electron ionization (EI) mass spectrum confirms the molecular weight of the compound.<sup>[1][2]</sup>

Table 4: Mass Spectrometry Data for **4,5-dichloroimidazole**<sup>[1]</sup>

m/z	Relative Intensity (%)	Assignment
136	100.0	[M] <sup>+</sup>
138	64.2	[M+2] <sup>+</sup>
140	10.3	[M+4] <sup>+</sup>
109	93.8	[M-HCN] <sup>+</sup>
111	60.3	[M-HCN+2] <sup>+</sup>
82	32.9	
84	21.1	
74	19.5	
47	18.7	

## Experimental Protocols

Detailed experimental procedures are crucial for obtaining reproducible and high-quality spectroscopic data. The following are generalized protocols for the spectroscopic analysis of **4,5-dichloroimidazole**.

### NMR Spectroscopy Sample Preparation

- **Sample Weighing:** Accurately weigh 5-10 mg of **4,5-dichloroimidazole** for <sup>1</sup>H NMR and 20-50 mg for <sup>13</sup>C NMR.
- **Solvent Addition:** Dissolve the sample in approximately 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>).

- Dissolution: Gently vortex or sonicate the sample to ensure complete dissolution.
- Transfer: Using a Pasteur pipette, transfer the solution into a clean, dry 5 mm NMR tube.
- Filtering (Optional): If any particulate matter is present, filter the solution through a small plug of glass wool in the pipette.

## Mass Spectrometry Experimental Conditions

- Ionization Method: Electron Ionization (EI)
- Source Temperature: 220 °C<sup>[1]</sup>
- Sample Temperature: 160 °C<sup>[1]</sup>
- Electron Energy: 70 eV<sup>[1]</sup>

## Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the comprehensive spectroscopic characterization of **4,5-dichloroimidazole**.



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Caption: Workflow for the spectroscopic characterization of **4,5-dichloroimidazole**.

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## References

- 1. 4,5-Dichloroimidazole(15965-30-7) 1H NMR spectrum [chemicalbook.com]
- 2. 4,5-Dichloroimidazole [webbook.nist.gov]
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